

Application Notes and Protocols for a Typical Sulfinol-D Unit

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Compound of Interest

Compound Name: *Sulfinol D*
CAS No.: 63665-16-7
Cat. No.: B14493412

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These application notes provide a detailed overview of the Sulfinol-D process, a widely used technology for the removal of acid gases from sour gas streams. The content is tailored for researchers, scientists, and drug development professionals who may encounter gas treatment and purification processes in their work.

1. Introduction

The Sulfinol process is a regenerative gas treating technology that utilizes a hybrid solvent to remove hydrogen sulfide (H₂S), carbon dioxide (CO₂), carbonyl sulfide (COS), mercaptans, and other organic sulfur compounds from natural, refinery, and synthesis gas streams.^{[1][2]} The "D" designation in Sulfinol-D indicates the use of Di-isopropanolamine (DIPA) as the chemical solvent component.^[1] This process is particularly advantageous due to its high acid gas removal capacity and lower energy requirements for solvent regeneration compared to purely chemical solvent systems.^{[3][4]} The hybrid nature of the solvent, combining both a chemical and a physical solvent, allows for efficient removal of a broad range of sulfur-containing impurities.^{[1][3]}

2. Process Description

A typical Sulfinol-D unit operates in a continuous, closed-loop cycle involving two main stages: absorption and regeneration (stripping).

- **Absorption:** Sour gas enters the bottom of the absorber column (contactor) and flows upward, counter-current to the lean Sulfinol-D solvent, which is introduced at the top.^[4] The intimate contact between the gas and the solvent, facilitated by trays or packing within the column, allows for the selective absorption of acid gases and other sulfur compounds into the solvent. This absorption occurs through a combination of chemical reaction with DIPA and physical dissolution in Sulfolane. The treated sweet gas, now depleted of the target impurities, exits from the top of the absorber.
- **Regeneration:** The "rich" solvent, laden with the absorbed acid gases, exits the bottom of the absorber and is preheated in a lean/rich solvent heat exchanger.^[4] It then flows to the regenerator (stripper), where the absorbed acid gases are removed from the solvent. This is achieved by applying heat, typically through a reboiler, and reducing the pressure, which reverses the absorption reactions and releases the dissolved gases.^[4] The liberated acid gases, along with steam, exit the top of the regenerator.
- **Solvent Recirculation:** The regenerated "lean" solvent is pumped from the bottom of the regenerator, cooled in the lean/rich solvent heat exchanger and then further cooled in a lean solvent cooler before being recirculated back to the top of the absorber, thus completing the cycle.^[3] The acid gas stream from the regenerator is cooled to condense any water vapor, and the sour water is typically returned to the system as reflux, while the concentrated acid gas is sent for further processing, such as in a Claus plant for sulfur recovery.^[4]

3. Data Presentation

The operational parameters and solvent composition of a Sulfinol-D unit can be tailored to specific feed gas conditions and desired treated gas specifications.^[1] Below is a table summarizing typical quantitative data for the process.

Parameter	Typical Value	Unit	Reference(s)
Solvent Composition			
Di-isopropanolamine (DIPA)	30 - 45	wt %	[4]
Sulfolane	40 - 60	wt %	[4]
Water	5 - 15	wt %	[4]
Operating Conditions			
Absorber Inlet Temperature	45 - 52	°C	[5]
Regenerator Bottom Temperature	Varies	°C	
Treated Gas H ₂ S Specification	< 4	ppmv	[6]
Treated Gas Total Sulfur	< 40	ppmv	[1]

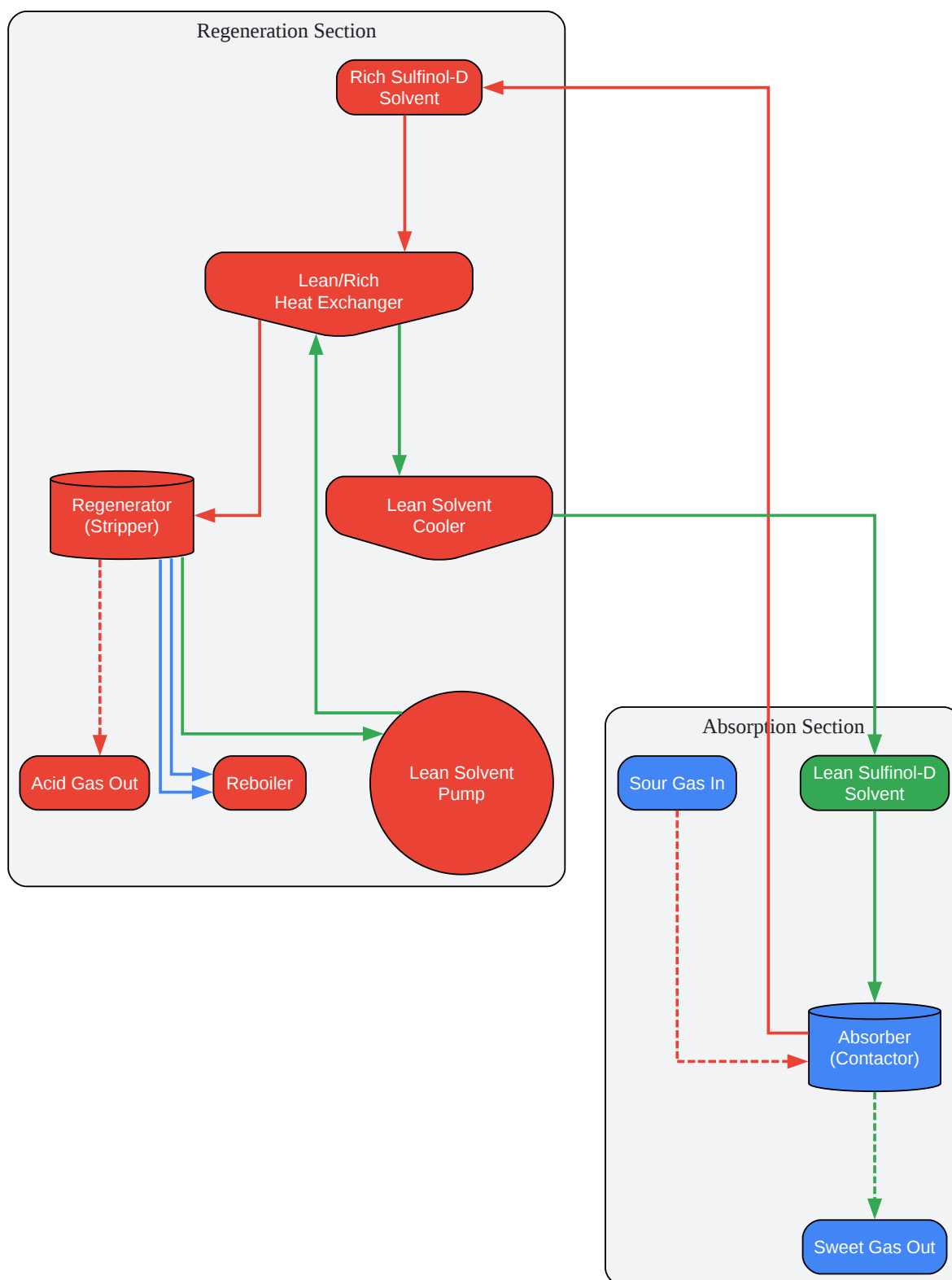
4. Experimental Protocols

Detailed, proprietary experimental protocols for the Sulfinol-D process are not publicly available. However, routine monitoring and control of the unit would involve a suite of standard analytical techniques to ensure optimal performance, prevent corrosion, and minimize solvent degradation. The following outlines the types of experimental procedures typically employed:

- Solvent Analysis:
 - Amine Concentration (DIPA): Titration with a standard acid (e.g., HCl) is a common method to determine the concentration of the amine component. This ensures the chemical absorption capacity of the solvent is maintained.
 - Sulfolane Concentration: Gas chromatography (GC) or high-performance liquid chromatography (HPLC) can be used to determine the concentration of the physical solvent component.

- Water Content: Karl Fischer titration is the standard method for accurately measuring the water content in the solvent, which is crucial for process performance and preventing issues like foaming.[3]
- Acid Gas Loading: The amount of acid gas absorbed in the rich solvent is a key performance indicator. This is typically determined by titration or by using specialized analytical equipment to measure the evolved gas upon acidification.
- Gas Analysis:
 - Inlet and Outlet Gas Composition: Gas chromatography is used to measure the concentration of H_2S , CO_2 , mercaptans, and other sulfur compounds in the sour gas feed and the treated sweet gas. This data is essential for verifying that the unit is meeting the required product specifications.
- Contaminant Monitoring:
 - Heat Stable Salts (HSS): Ion chromatography is used to measure the concentration of heat stable salts, which can form from the reaction of the amine with strong acids and can lead to corrosion and reduced solvent capacity.
 - Degradation Products: Techniques like GC-MS (Gas Chromatography-Mass Spectrometry) or LC-MS (Liquid Chromatography-Mass Spectrometry) can be employed to identify and quantify solvent degradation products. For instance, in Sulfinol-D, the formation of oxazolidone can be a concern.[6]

5. Mandatory Visualization



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Caption: Process flow diagram of a typical Sulfinol-D gas treating unit.

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